

An In-depth Technical Guide to 2,2-Dichloroacetophenone

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Compound of Interest

Compound Name: 2,2-Dichloroacetophenone

Cat. No.: B1214461

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a focused overview of the core physicochemical properties of **2,2-dichloroacetophenone**, a compound of interest in organic synthesis and as a potential intermediate in the development of pharmaceuticals.[1][2]

Core Compound Properties

2,2-Dichloroacetophenone is an organic compound featuring a phenyl group connected to an acetyl group substituted with two chlorine atoms.[2] This structure makes it a valuable reagent in various synthetic organic chemistry applications.[2]

Quantitative Data Summary

The key quantitative physicochemical properties of **2,2-dichloroacetophenone** are summarized in the table below for easy reference and comparison.

Property	Value	Units
Molecular Formula	C ₈ H ₆ Cl ₂ O	-
Molecular Weight	189.04	g/mol
CAS Number	2648-61-5	-
Density	1.34	g/mL at 25 °C
Melting Point	20-21	°C
Boiling Point	132-134	°C at 13 mmHg
Refractive Index	1.5686	n ₂₀ /D

Data sourced from multiple chemical databases.[1][3][4][5][6]

Experimental Protocols

The data presented in this guide are based on standardized analytical methods commonly used in chemical characterization. Detailed experimental protocols for determining properties such as molecular weight (e.g., via mass spectrometry), melting point, and boiling point are well-established in the fields of analytical and organic chemistry. For specific procedural details, researchers are advised to consult standard reference texts and pharmacopeial methodologies.

Logical Relationship Diagram

The following diagram illustrates the fundamental relationship between the compound's common name, its empirical formula, and its calculated molecular weight.



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Core properties of **2,2-dichloroacetophenone**.

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